

# Technical Guide: Safety and Handling of tert-Butyl Methyl Iminodicarboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl Methyl Iminodicarboxylate*

Cat. No.: *B1281142*

[Get Quote](#)

Disclaimer: This document provides a summary of available safety and handling information for **tert-Butyl Methyl Iminodicarboxylate** (CAS: 66389-76-2). A comprehensive Safety Data Sheet (SDS) with detailed GHS classifications for this specific compound was not readily available in public domains at the time of this writing. The information presented herein is a collation of data from supplier websites and safety information for structurally related compounds. It is imperative that researchers, scientists, and drug development professionals consult the official SDS provided by their chemical supplier before handling this substance. The safety data for the closely related compound, Di-tert-butyl iminodicarboxylate (CAS: 51779-32-9), is provided for informational purposes and as a reference for the type of detailed information that should be available in a comprehensive SDS.

## Introduction to tert-Butyl Methyl Iminodicarboxylate

**Tert-Butyl Methyl Iminodicarboxylate** is a chemical intermediate utilized in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its molecular structure allows for its use as a building block in the creation of more complex molecules.<sup>[1]</sup>

## Chemical and Physical Properties

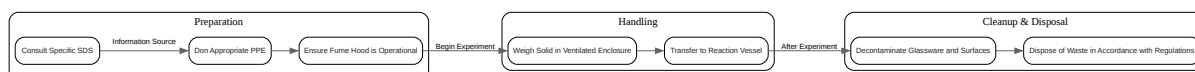
A summary of the known quantitative data for **tert-Butyl Methyl Iminodicarboxylate** is presented in the table below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 66389-76-2                                     | [1]       |
| Molecular Formula | C <sub>7</sub> H <sub>13</sub> NO <sub>4</sub> | [1]       |
| Molecular Weight  | 175.18 g/mol                                   | [1]       |
| Appearance        | White to almost white powder or crystals       | [1][2]    |
| Melting Point     | 75 - 82 °C                                     | [1]       |
| Purity            | ≥ 98% (GC)                                     | [1]       |

## General Safety and Handling Recommendations

Due to the limited availability of specific hazard information, a conservative approach to handling **tert-Butyl Methyl Iminodicarboxylate** is recommended. Standard laboratory procedures for handling solid chemical compounds of unknown toxicity should be strictly followed.

A general workflow for the safe handling of chemical solids is outlined below.



[Click to download full resolution via product page](#)

General workflow for handling chemical solids.

## Personal Protective Equipment (PPE)

Based on general laboratory safety principles for handling solid chemicals of unknown toxicity, the following PPE should be worn:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.

One supplier recommends wearing protective glasses, protective clothing, a mask, and gloves to avoid skin contact.[3]

## Safety Data for a Structurally Related Compound: Di-tert-butyl iminodicarboxylate (CAS: 51779-32-9)

NOTE: The following information is for Di-tert-butyl iminodicarboxylate and is provided as a reference only. It should not be directly applied to **tert-Butyl Methyl Iminodicarboxylate** without consulting the specific SDS for the latter.

Di-tert-butyl iminodicarboxylate is a compound with a similar structural backbone to **tert-Butyl Methyl Iminodicarboxylate**. It is classified as hazardous by OSHA.[4]

### GHS Hazard Identification

| Hazard Class                                     | Category |
|--|----------|
| Skin Corrosion/Irritation                        | 2        |
| Serious Eye Damage/Eye Irritation                | 2        |
| Specific target organ toxicity (single exposure) | 3        |

Target Organs: Respiratory system.[4]

Signal Word: Warning[4]

Hazard Statements:

- H315: Causes skin irritation.[4][5]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4][5]

## Precautionary Statements

| Type               | Code   | Statement   |
|--------------------|--|---|
| Prevention         | P261   | Avoid breathing dust/fume/gas/mist/vapors/spray.[5] |
| P264               | Wash face, hands and any exposed skin thoroughly after handling.[4]  |   |
| P271               | Use only outdoors or in a well-ventilated area.[4]   |   |
| P280               | Wear protective gloves/protective clothing/eye protection/face protection.[4]  |   |
| Response           | P302 + P352  | IF ON SKIN: Wash with plenty of soap and water.[5]  |
| P304 + P340        | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]  |   |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |   |
| P312               | Call a POISON CENTER or doctor/physician if you feel unwell.   |   |
| P332 + P313        | If skin irritation occurs: Get medical advice/attention.   |   |
| P337 + P313        | If eye irritation persists: Get medical advice/attention.  |   |
| P362 + P364        | Take off contaminated clothing and wash it before reuse.   |   |

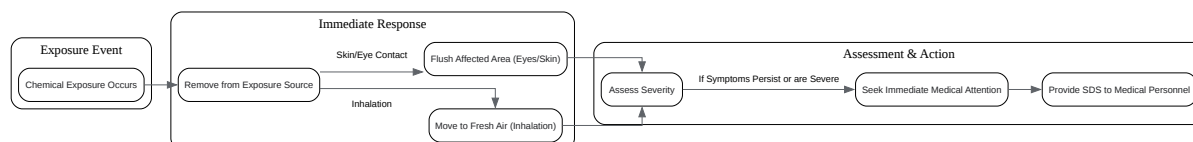
|          |                  |   |
|----------|------------------|---|
| Storage  | P403 + P233      | Store in a well-ventilated place. Keep container tightly closed.[5]   |
| P405     | Store locked up. |   |
| Disposal | P501             | Dispose of contents/container to an approved waste disposal plant.[5] |

## First Aid Measures

The following first aid measures are recommended for exposure to Di-tert-butyl iminodicarboxylate.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Eye Contact    | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]              |
| Skin Contact   | Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[4] |
| Inhalation     | Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[4]                                   |
| Ingestion      | Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4]                        |

A logical workflow for responding to a chemical exposure incident is depicted below.



[Click to download full resolution via product page](#)

First aid response workflow for chemical exposure.

## Handling and Storage of Di-tert-butyl iminodicarboxylate

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area.<sup>[4]</sup>
- Storage: Keep container tightly closed in a dry and well-ventilated place. Keep refrigerated.<sup>[4]</sup>

## Experimental Protocols

Detailed experimental protocols for the use of **tert-Butyl Methyl Iminodicarboxylate** are not provided in safety data sheets. Researchers should develop their own standard operating procedures (SOPs) that incorporate the specific safety and handling precautions outlined in the supplier's SDS for this compound. These SOPs should be reviewed and approved by the institution's environmental health and safety department.

## Conclusion

While **tert-Butyl Methyl Iminodicarboxylate** is a valuable reagent in chemical synthesis, there is a notable lack of publicly available, detailed safety information. The data for the related compound, Di-tert-butyl iminodicarboxylate, suggests that compounds of this class may pose hazards such as skin, eye, and respiratory irritation. Therefore, a cautious and informed approach to the handling of **tert-Butyl Methyl Iminodicarboxylate** is essential. Always obtain

and thoroughly review the specific Safety Data Sheet from your supplier before commencing any work with this chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. tert-Butyl Methyl Iminodicarboxylate | CymitQuimica [cymitquimica.com]
- 3. 66389-76-2|tert-Butyl Methyl Iminodicarboxylate|tert-Butyl Methyl Iminodicarboxylate|- 范德生物科技公司 [bio-fount.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of tert-Butyl Methyl Iminodicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281142#tert-butyl-methyl-iminodicarboxylate-safety-and-handling\]](https://www.benchchem.com/product/b1281142#tert-butyl-methyl-iminodicarboxylate-safety-and-handling)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)